

2-Chloro-5-methylpyrazine safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-methylpyrazine

Cat. No.: B1367138

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Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. **2-Chloro-5-methylpyrazine** is a colorless to yellow solid or liquid with the molecular formula $C_5H_5ClN_2$.^[2] Its reactivity and potential hazards are directly linked to its physical state and chemical structure.

Table 1: Physicochemical Data for **2-Chloro-5-methylpyrazine**

Property	Value	Source
Molecular Weight	128.56 g/mol	[3]
Boiling Point	172°C	[4]
Density	1.234 g/cm ³	[4]
Flash Point	72°C	[4]
Physical Form	Colorless to yellow solid or liquid	[2]
Storage Temperature	Inert atmosphere, 2-8°C	[2]

The flash point of 72°C indicates that while not classified as highly flammable, it can form combustible mixtures with air at elevated temperatures, a critical consideration for storage and heating protocols.

Hazard Identification and GHS Classification

2-Chloro-5-methylpyrazine is classified as hazardous under the Globally Harmonized System (GHS).^[3] Understanding these classifications is crucial for selecting appropriate controls and personal protective equipment (PPE). The primary hazards are acute toxicity and irritation.^{[3][5]}

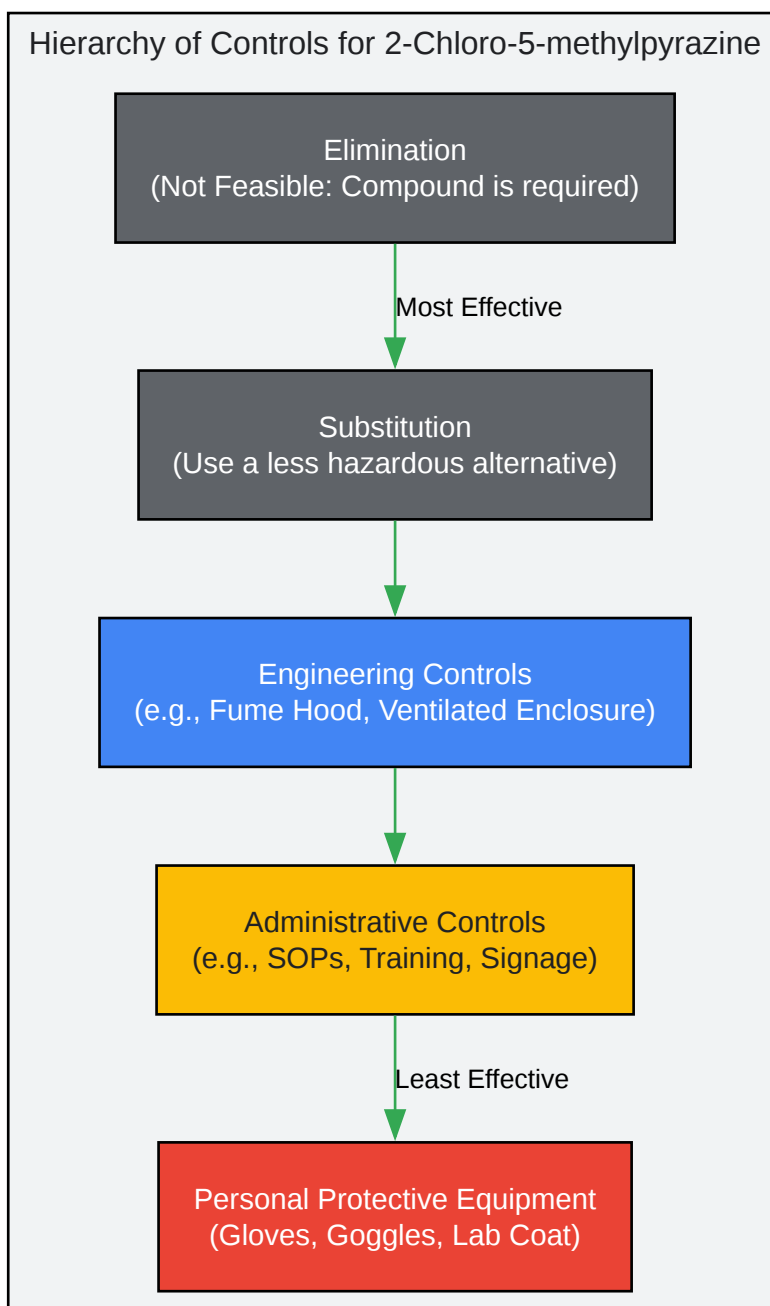
Table 2: GHS Hazard Classification

Classification	Hazard Statement	Signal Word	Pictogram	Source
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)	^{[2][3]}
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning	GHS07 (Exclamation Mark)	^[3]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07 (Exclamation Mark)	^[3]
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	^{[2][5]}
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	^{[2][5]}
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	^{[2][5]}

These classifications dictate the necessity of preventing all routes of exposure—ingestion, skin/eye contact, and inhalation. The causality is clear: the compound's chemical nature allows it to disrupt biological processes upon absorption, leading to systemic harm and localized irritation.[6]

The Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety protocols prioritize engineering and administrative controls over sole reliance on PPE. This systematic approach, known as the Hierarchy of Controls, provides a self-validating system for minimizing risk.



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Caption: The Hierarchy of Controls prioritizes systematic risk reduction.

- **Engineering Controls:** The primary line of defense is to physically isolate personnel from the hazard. All handling of **2-Chloro-5-methylpyrazine**, including weighing and transferring, must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[7][8] The ventilation system directly removes the hazard at the source.

- **Administrative Controls:** Safe work practices are critical. Do not eat, drink, or smoke in laboratory areas.^[9] Ensure clear labeling of all containers. Access to areas where this compound is stored and handled should be restricted to trained personnel.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense, used in conjunction with the controls above. It does not eliminate the hazard but provides a barrier.^[10] The required PPE includes:
 - **Eye and Face Protection:** Chemical safety goggles or a face shield worn over safety glasses are mandatory to protect against splashes.^{[11][12]}
 - **Hand Protection:** Chemical-resistant, impermeable gloves (e.g., Nitrile rubber) must be worn.^[7] Gloves should be inspected before use and changed immediately if contamination is suspected.^[13]
 - **Body Protection:** A chemical-resistant lab coat or coveralls must be worn and kept fully buttoned.^{[7][13]} Ensure shoes fully cover the foot.^[11]

Detailed Protocols for Handling and Storage

Adherence to standardized protocols is essential for safety and experimental reproducibility.

Protocol 4.1: Standard Handling Procedure

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate working height. Clear the workspace of any unnecessary items.
- **PPE Donning:** Don all required PPE as described in Section 3.
- **Transfer:** Conduct all transfers of the chemical within the fume hood. Use non-sparking tools if there is any risk of static discharge.^[14]
- **Container Management:** Keep the container tightly closed when not in use to prevent the release of vapors.^[9]
- **Hygiene:** After handling, wash hands thoroughly with soap and water.^[9] Remove and properly store or dispose of PPE.

Protocol 4.2: Storage

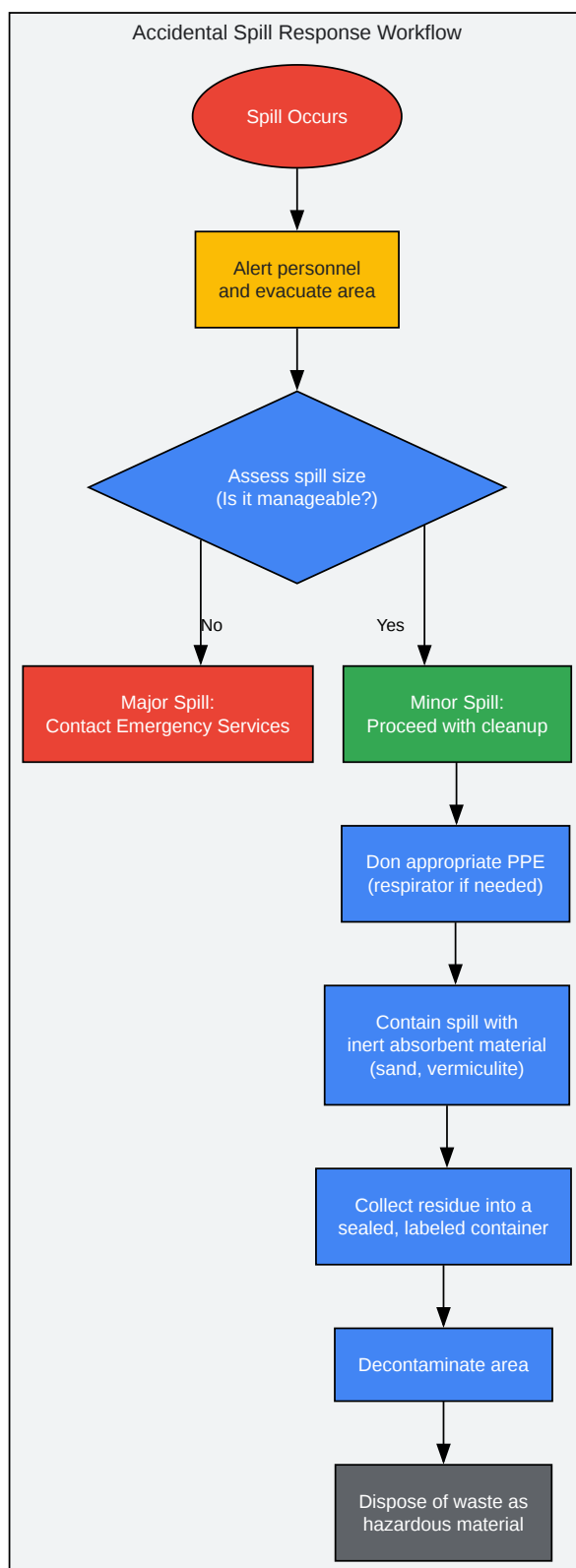
- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area, adhering to the recommended 2-8°C temperature range.[\[2\]](#)[\[9\]](#) The storage location should be a designated, locked cabinet.[\[5\]](#)
- Ignition Sources: Store away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[\[12\]](#)

Emergency Procedures: Accidental Release and Exposure

A swift and correct response to an emergency can significantly mitigate harm.

Accidental Release Measures

In the event of a spill, the following workflow must be initiated immediately.



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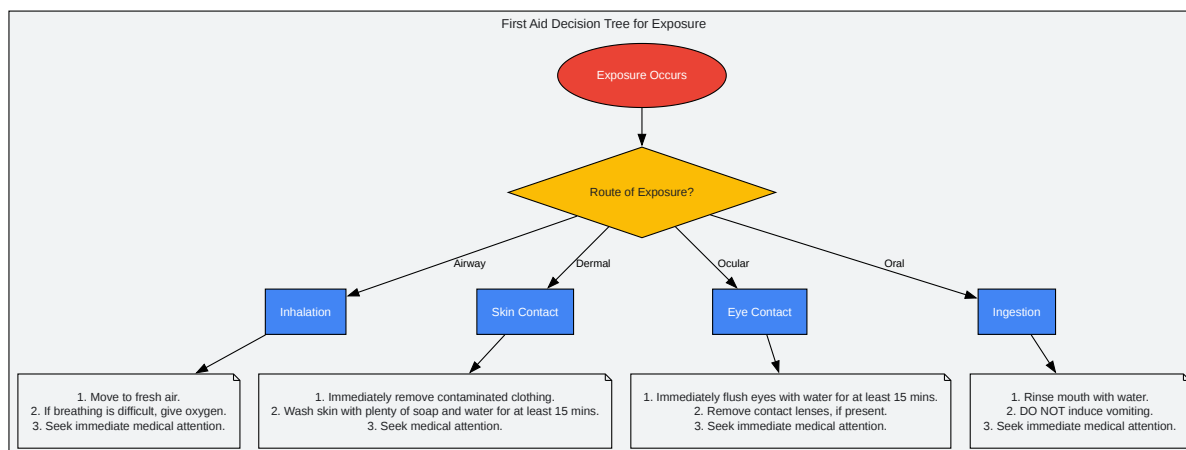
Caption: A clear workflow for responding to an accidental chemical spill.

Protocol 5.1.1: Spill Cleanup

- **Evacuate and Ventilate:** Evacuate all non-essential personnel and ensure the area is well-ventilated, using the fume hood to its full capacity.[\[5\]](#)
- **Containment:** For a minor spill, absorb the material with a non-combustible, inert material such as sand, vermiculite, or earth.[\[7\]](#) Prevent the spill from entering drains or water courses.[\[15\]](#)
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[\[8\]](#)[\[9\]](#)
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal:** Dispose of the container and any contaminated PPE as hazardous waste in accordance with local, state, and federal regulations.[\[5\]](#)

First Aid Measures

Immediate and appropriate first aid is critical. This decision tree outlines the necessary steps for different exposure routes.[\[16\]](#)



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Caption: Immediate first aid actions based on the route of exposure.

- Inhalation: Move the victim to fresh air immediately.[17] If breathing is difficult, trained personnel should administer oxygen.[12] Seek prompt medical attention.[17]
- Skin Contact: Immediately take off all contaminated clothing.[16] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[15][17]
- Eye Contact: Flush eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[18] Seek immediate medical attention from an

ophthalmologist.[15]

- Ingestion: Rinse the mouth with water.[16] Do NOT induce vomiting.[5][19] Call a physician or Poison Control Center immediately.[16]

Fire-Fighting Measures

This section provides guidance for responding to a fire involving **2-Chloro-5-methylpyrazine**. [20]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[16]
- Specific Hazards: The compound is combustible and its vapors can form explosive mixtures with air at elevated temperatures. Hazardous combustion products may include carbon oxides and nitrogen oxides (NO_x).
- Protective Actions: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[15][16]

Disposal Considerations

Proper disposal is a legal and ethical responsibility to protect human health and the environment.

- Procedure: Dispose of unused material and its container at an approved waste disposal plant. Do not let the chemical enter drains or sewer systems.[15][16]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.[16] Otherwise, they must be disposed of as hazardous waste.

This guide provides a detailed framework for mitigating the risks associated with **2-Chloro-5-methylpyrazine**. A proactive and educated approach to safety is paramount in the research and development environment. Always consult the most recent Safety Data Sheet (SDS) for the specific material you are using and adhere to your institution's safety policies.

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- To cite this document: BenchChem. [2-Chloro-5-methylpyrazine safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1367138#2-chloro-5-methylpyrazine-safety-and-handling-precautions]

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